

Sapindoside B CAS number and molecular weight

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Compound of Interest

Compound Name: *Sapindoside B*

Cat. No.: *B1215280*

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An In-depth Technical Guide to Sapindoside B

For Researchers, Scientists, and Drug Development Professionals

Abstract

Sapindoside B, a triterpenoid saponin primarily isolated from the pericarp of *Sapindus mukorossi*, has garnered significant interest within the scientific community for its diverse pharmacological activities. This technical guide provides a comprehensive overview of the physicochemical properties, biological effects, and analytical methodologies pertaining to **Sapindoside B**. Detailed experimental protocols for its extraction, quantification, and evaluation of its anticancer and anti-inflammatory properties are presented. Furthermore, this guide elucidates the proposed signaling pathways through which **Sapindoside B** exerts its therapeutic effects, offering valuable insights for researchers and professionals in the field of drug discovery and development.

Physicochemical Properties

Sapindoside B is a complex glycosidic compound with a hederagenin aglycone backbone. Its key identifiers and properties are summarized in the table below.

Property	Value	Reference
CAS Number	30994-75-3	[1][2]
Molecular Formula	C ₄₆ H ₇₄ O ₁₆	[1][2]
Molecular Weight	883.07 g/mol	[1]

Biological Activities and Therapeutic Potential

Sapindoside B has demonstrated a range of biological activities, positioning it as a promising candidate for further therapeutic development.

Anticancer Activity

Sapindoside B has shown cytotoxic effects against various human cancer cell lines.[1] Studies on similar saponins suggest that these effects are mediated through the induction of apoptosis. The proposed mechanism involves the activation of both intrinsic and extrinsic apoptotic pathways.

Anti-inflammatory Activity

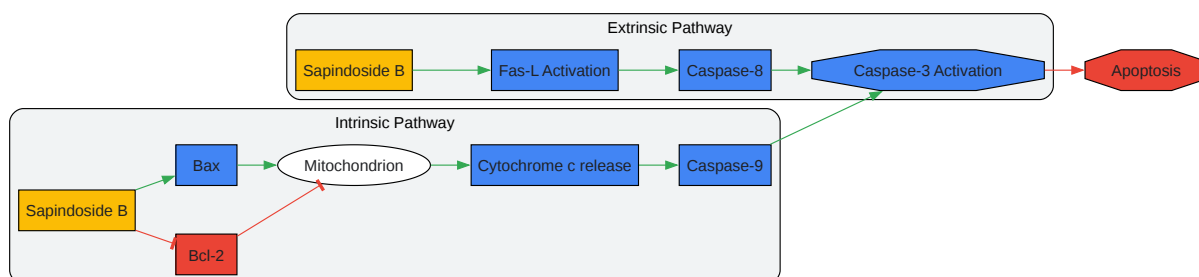
Saponins, including those from *Sapindus* species, are known to possess anti-inflammatory properties.[3][4][5] This activity is believed to be mediated through the inhibition of key inflammatory signaling pathways such as the NF-κB and PI3K/Akt pathways.

Antimicrobial and Antifungal Activity

Sapindoside B has been reported to have antimicrobial effects, notably against *Cutibacterium acnes*, a bacterium implicated in acne.[6] It also exhibits antifungal properties, suggesting its potential use as a natural pesticide.[6]

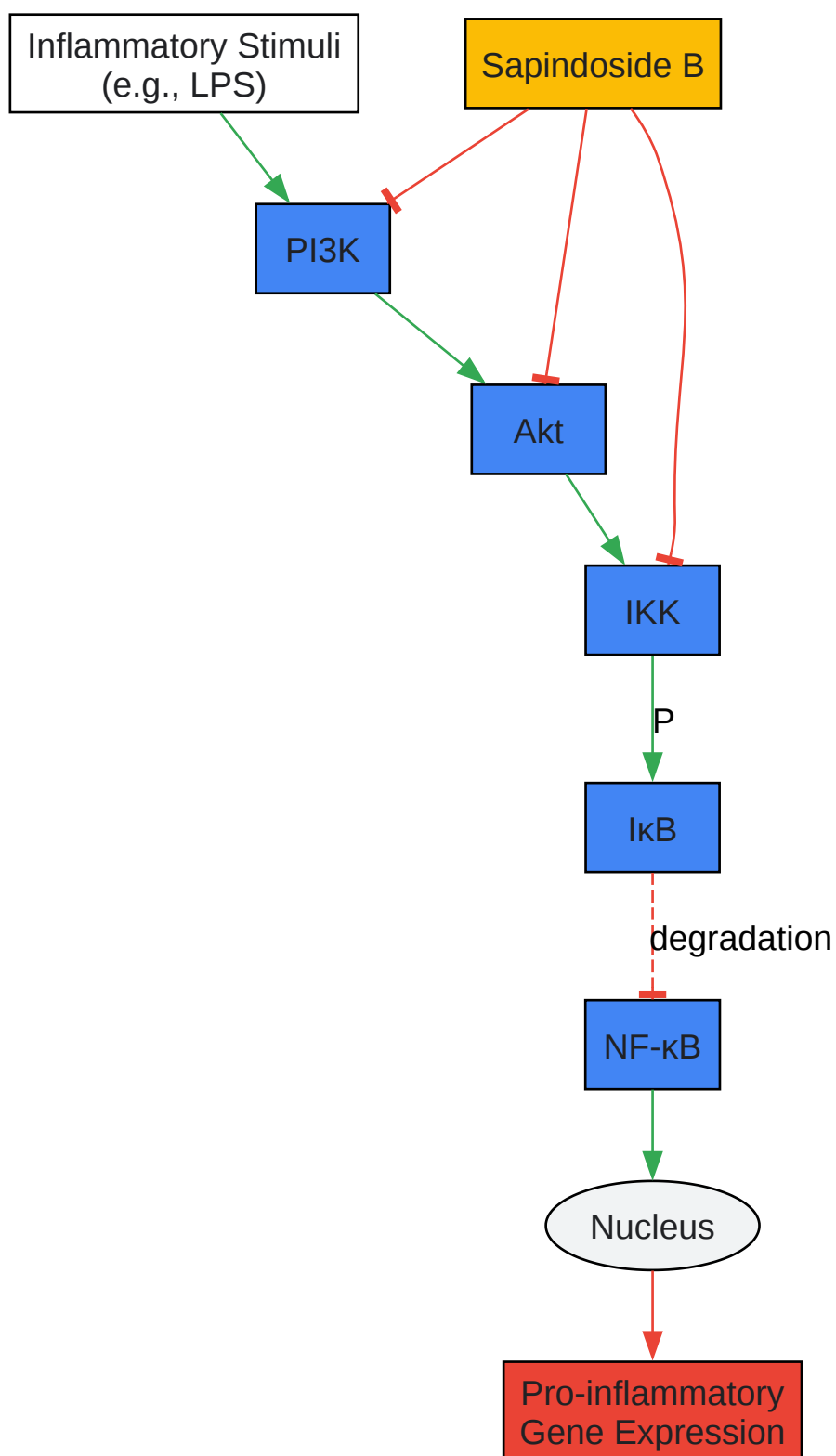
Proposed Signaling Pathways

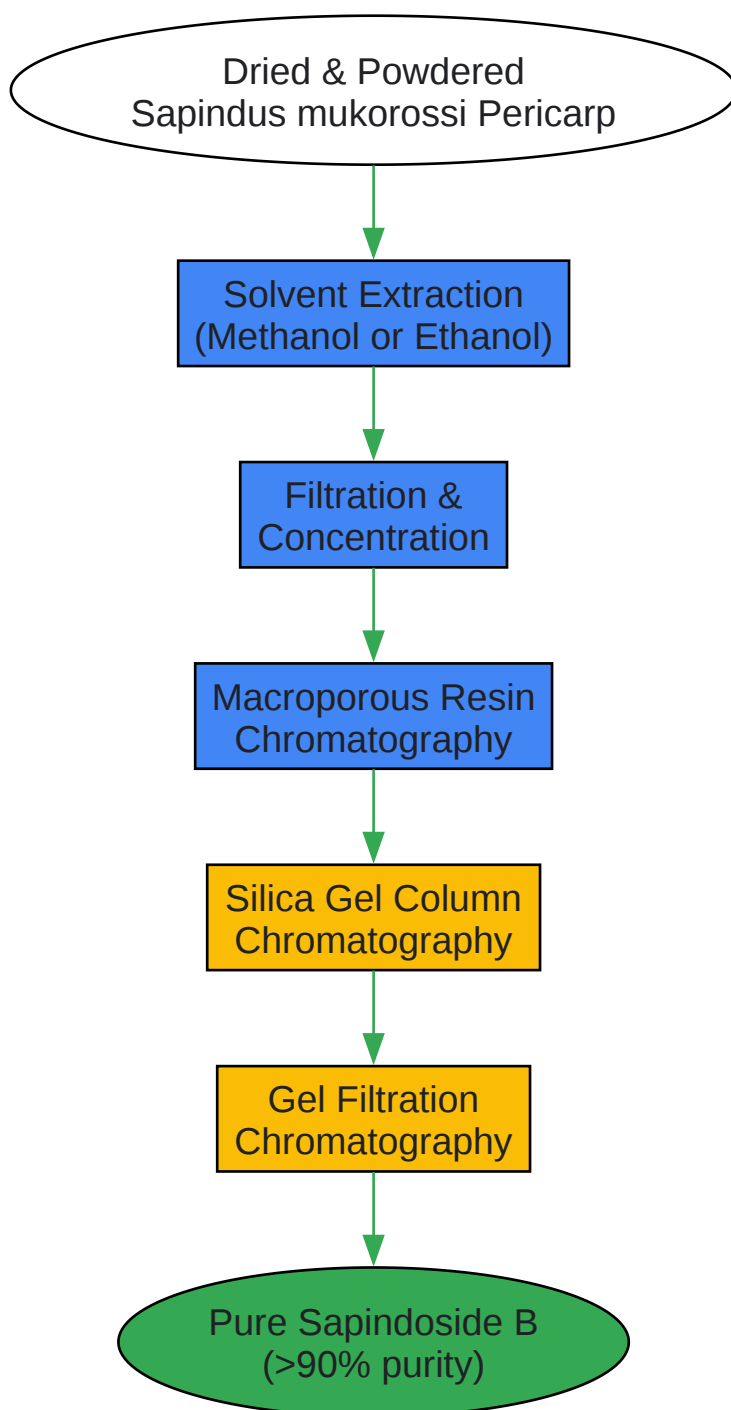
The therapeutic effects of **Sapindoside B** are underpinned by its modulation of critical cellular signaling pathways. Based on current literature for **Sapindoside B** and related saponins, the following pathways are proposed.



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Proposed Apoptotic Pathways of **Sapindoside B**.





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